

physical and chemical properties of 3-Cyano-2-methylphenylboronic acid

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Compound of Interest

Compound Name: 3-Cyano-2-methylphenylboronic acid

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An In-depth Technical Guide to 3-Cyano-2-methylphenylboronic Acid

Abstract: This technical guide provides a comprehensive overview of **3-Cyano-2-methylphenylboronic acid**, a key organoboron compound utilized extensively in organic synthesis and medicinal chemistry. The document details its fundamental physical and chemical properties, explores its reactivity with a focus on the Suzuki-Miyaura cross-coupling reaction, and outlines its applications as a versatile synthetic intermediate. Furthermore, this guide provides essential information on safe handling, storage, and stability to ensure its effective and secure use in a laboratory setting. Designed for researchers, chemists, and professionals in drug development, this paper synthesizes technical data with practical insights to serve as an authoritative resource.

Introduction

3-Cyano-2-methylphenylboronic acid, with CAS number 313546-19-9, is a substituted arylboronic acid that has emerged as a valuable building block in modern synthetic chemistry.
[\[1\]](#)[\[2\]](#) Its structure, featuring a phenyl ring functionalized with a boronic acid group, a cyano group, and a methyl group, provides a unique combination of reactivity and steric/electronic properties. Organoboron compounds, and boronic acids in particular, are cornerstones of carbon-carbon bond formation, largely due to their stability, low toxicity, and exceptional utility in palladium-catalyzed cross-coupling reactions.[\[3\]](#)[\[4\]](#)

The presence of the boronic acid moiety [-B(OH)₂] makes this compound a prime substrate for the Suzuki-Miyaura reaction, a Nobel Prize-winning method for synthesizing biaryls, which are common motifs in pharmaceuticals.^[5] The cyano and methyl substituents modulate the electronic nature of the aromatic ring, influencing the compound's reactivity and allowing for the precise construction of complex molecular architectures. This guide offers an in-depth analysis of its properties and applications, providing the scientific community with a foundational understanding of this important reagent.

Physicochemical Properties

A thorough understanding of a reagent's physicochemical properties is fundamental to its successful application in research and development.

General Information

The core identifiers and structural details for **3-Cyano-2-methylphenylboronic acid** are summarized below.

Property	Value	Source(s)
CAS Number	313546-19-9	[1] [2] [6]
Molecular Formula	C ₈ H ₈ BNO ₂	[2] [7] [8]
Molecular Weight	160.97 g/mol	[2] [7] [9]
Synonyms	(3-Cyano-2-methylphenyl)boronic acid	[10]
SMILES	B(C1=C(C(=CC=C1)C#N)C)(O)O	[8]
InChIKey	FBHYTUYMTRDCOI-UHFFFAOYSA-N	[8]

Physical Properties

The physical characteristics of **3-Cyano-2-methylphenylboronic acid** are critical for determining appropriate reaction conditions and purification methods.

Property	Value	Notes	Source(s)
Appearance	White to off-white powder/crystal	Based on typical appearance of arylboronic acids.	
Boiling Point	359.8 ± 52.0 °C	Predicted value at 760 mmHg.	[7][11]
Density	1.20 ± 0.1 g/cm³	Predicted value.	[7]
Solubility	Insoluble in water, soluble in many organic solvents.	General property of arylboronic acids.	[11]

Chemical Properties and Reactivity

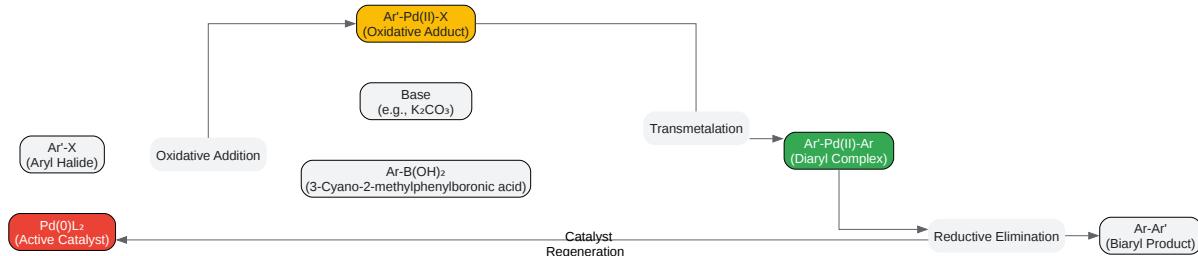
The synthetic utility of **3-Cyano-2-methylphenylboronic acid** is dictated by the interplay of its three functional groups. The boronic acid is the primary reactive site for cross-coupling, while the cyano and methyl groups provide electronic and steric influence.

The Suzuki-Miyaura Cross-Coupling Reaction

The most prominent application of this compound is in the Suzuki-Miyaura cross-coupling reaction, which forges a new carbon-carbon bond between the boronic acid-bearing carbon and an sp^2 -hybridized carbon of an organic halide or triflate. This reaction is renowned for its mild conditions, functional group tolerance, and high yields.

The catalytic cycle involves three primary steps:

- Oxidative Addition: The palladium(0) catalyst inserts into the carbon-halide bond of the coupling partner (e.g., an aryl bromide).
- Transmetalation: The organic group from the boronic acid is transferred to the palladium center, displacing the halide. This step is typically facilitated by a base.
- Reductive Elimination: The two organic fragments are eliminated from the palladium center, forming the new C-C bond and regenerating the palladium(0) catalyst.



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Caption: General workflow for the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Representative Suzuki-Miyaura Coupling

This protocol is a generalized procedure and should be optimized for specific substrates.

- Reagent Preparation: In a flame-dried Schlenk flask under an inert atmosphere (e.g., Argon or Nitrogen), combine **3-Cyano-2-methylphenylboronic acid** (1.0 eq), the aryl halide coupling partner (1.1 eq), and a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.02-0.05 eq).
- Solvent and Base Addition: Add a suitable degassed solvent (e.g., a mixture of toluene and water or dioxane) followed by an aqueous solution of a base, such as 2M sodium carbonate (Na_2CO_3) or potassium carbonate (K_2CO_3) (2.0-3.0 eq).
- Reaction Execution: Heat the reaction mixture with vigorous stirring to a temperature between 80-110 °C. Monitor the reaction progress using an appropriate analytical technique,

such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- **Workup and Purification:** Upon completion, cool the mixture to room temperature and dilute it with an organic solvent like ethyl acetate. Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate (Na_2SO_4). After filtration, concentrate the solvent under reduced pressure. Purify the crude product using column chromatography on silica gel to yield the desired biaryl compound.

Applications in Research and Drug Development

The unique substitution pattern of **3-Cyano-2-methylphenylboronic acid** makes it a valuable intermediate in the synthesis of complex organic molecules, particularly within the pharmaceutical industry.

- **Pharmaceutical Intermediates:** Boronic acids are crucial for synthesizing biologically active compounds.^[5] They are key components in the development of various therapeutic agents, including kinase inhibitors, anti-cancer agents, and HIV protease inhibitors.^[5] The boronic acid functional group itself is a feature in several FDA-approved drugs, such as Bortezomib (Velcade), a proteasome inhibitor for treating multiple myeloma.^{[4][12]}
- **Building Block in Synthesis:** This compound serves as a versatile reagent for introducing the 3-cyano-2-methylphenyl moiety into larger molecules. This is essential for structure-activity relationship (SAR) studies, where systematic modifications of a lead compound are performed to optimize its pharmacological profile.^[3]
- **Materials Science:** Arylboronic acids are also used in the development of organic electronics and sensors, where their ability to form covalent bonds and interact with other molecules is exploited.

Handling, Storage, and Safety

Proper handling and storage are imperative to maintain the integrity of **3-Cyano-2-methylphenylboronic acid** and to ensure laboratory safety.

Safety Profile and Hazard Information

Based on available safety data sheets, this compound presents several hazards.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[13][14]
- Signal Word: Warning.[13][14]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[13]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety glasses or a face shield.[13][15][16]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[15][16][17]
- Exposure Avoidance: Avoid direct contact with skin and eyes.[13][17] In case of accidental contact, rinse the affected area thoroughly with water and seek medical attention if irritation persists.[13][15]
- Fire Safety: Keep away from sources of ignition. Use appropriate extinguishing media such as dry chemical, sand, or alcohol-resistant foam in case of a fire.[17]

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[15][17] The recommended storage temperature is refrigerated, between 2°C and 8°C. [2][18]
- Atmosphere: For long-term stability and to prevent potential degradation (deboronation), storage under an inert atmosphere (e.g., Argon or Nitrogen) is advised.[2]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[15][16]

Conclusion

3-Cyano-2-methylphenylboronic acid is a highly versatile and valuable reagent in the field of organic chemistry. Its well-defined reactivity, particularly in Suzuki-Miyaura cross-coupling, makes it an indispensable tool for the synthesis of complex molecules in pharmaceutical and materials science research. A comprehensive understanding of its physical properties, chemical behavior, and safety protocols, as detailed in this guide, is essential for its effective and safe utilization. As the demand for sophisticated molecular architectures continues to grow, the importance of specialized building blocks like **3-Cyano-2-methylphenylboronic acid** will undoubtedly increase.

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